

# An In-depth Technical Guide to N-Methylcyclodecanamine (CAS Number: 80789-66-8)

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## Compound of Interest

Compound Name: *N-Cyclodecylmethanamine*

CAS No.: 80789-66-8

Cat. No.: B1295168

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## Abstract

N-Methylcyclodecanamine, identified by CAS number 80789-66-8, is a cyclic secondary amine. This document provides a comprehensive technical overview of its chemical structure, properties, and potential applications, particularly within the realm of medicinal chemistry and drug discovery. While specific experimental data for this compound is limited in public literature, this guide synthesizes available information, predicted data, and established principles of organic and medicinal chemistry to offer a detailed profile. The guide covers the compound's structure and physicochemical properties, plausible synthetic routes, and a discussion of its potential biological significance based on the pharmacology of related cyclic amines and the well-documented impact of N-methylation on drug candidates.

## Chemical Identity and Structure

N-Methylcyclodecanamine is a derivative of cyclodecanamine, featuring a methyl group attached to the nitrogen atom. Its chemical formula is  $C_{11}H_{23}N$ , and it has a molecular weight of approximately 169.31 g/mol. The structure is characterized by a ten-membered carbocyclic ring, which provides considerable conformational flexibility.

Molecular Structure:

Caption: 2D structure of N-Methylcyclodecanamine.

## Physicochemical Properties

While extensive experimental data for N-Methylcyclodecanamine is not readily available, a combination of data from chemical suppliers and computational predictions provides insight into its physical and chemical characteristics.

| Property                                              | Value           | Source    |
|-------------------------------------------------------|-----------------|-----------|
| Molecular Formula                                     | $C_{11}H_{23}N$ | Cheméo[1] |
| Molecular Weight                                      | 169.31 g/mol    | Cheméo[1] |
| Normal Boiling Point (Predicted)                      | 499.53 K        | Cheméo[1] |
| Normal Melting Point (Predicted)                      | 260.1 K         | Cheméo[1] |
| Enthalpy of Formation (Gas, Predicted)                | -187.22 kJ/mol  | Cheméo[1] |
| Enthalpy of Vaporization (Predicted)                  | 47.13 kJ/mol    | Cheméo[1] |
| Octanol/Water Partition Coefficient (logP, Predicted) | 3.75            | Cheméo[1] |

## Spectroscopic Analysis

Spectroscopic data is crucial for the structural elucidation and confirmation of chemical compounds. Due to the lack of publicly available experimental spectra for N-

Methylcyclodecanamine, this section provides predicted spectra based on computational models.

## Mass Spectrometry (Experimental)

An electron ionization (EI) mass spectrum for N-Methylcyclodecanamine is available in the NIST WebBook. The spectrum displays a molecular ion peak and a characteristic fragmentation pattern that can be used for its identification.

## Nuclear Magnetic Resonance (NMR) Spectroscopy (Predicted)

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are invaluable for determining the detailed structure of organic molecules. The following are predicted spectra for N-Methylcyclodecanamine.

**Predicted  $^1\text{H}$  NMR Spectrum:** The proton NMR spectrum is expected to show complex multiplets for the cyclodecane ring protons due to conformational flexibility. A singlet corresponding to the N-methyl protons would be observed, likely in the range of 2.2-2.5 ppm. The proton attached to the nitrogen-bearing carbon would also appear as a multiplet.

**Predicted  $^{13}\text{C}$  NMR Spectrum:** The carbon NMR spectrum would display multiple signals for the cyclodecane ring carbons, with their chemical shifts influenced by their position relative to the nitrogen atom. The N-methyl carbon would appear as a distinct signal, typically in the range of 30-40 ppm.

## Infrared (IR) Spectroscopy (Predicted)

The IR spectrum of N-Methylcyclodecanamine is predicted to exhibit characteristic absorption bands for a secondary amine. Key expected peaks include:

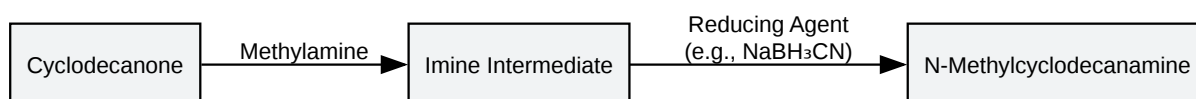
- N-H Stretch: A weak to medium absorption band around  $3300\text{-}3500\text{ cm}^{-1}$ .
- C-H Stretch: Strong absorptions in the  $2850\text{-}2950\text{ cm}^{-1}$  region, characteristic of the methylene and methyl groups.
- C-N Stretch: A medium absorption band in the  $1020\text{-}1250\text{ cm}^{-1}$  range.

# Synthesis of N-Methylcyclodecanamine

While a specific, documented synthesis for N-Methylcyclodecanamine is not readily found in the literature, a plausible and commonly employed method for the N-methylation of amines is reductive amination. This approach offers a straightforward route from the corresponding primary amine or ketone.

## Plausible Synthetic Route: Reductive Amination

A likely synthetic pathway involves the reaction of cyclodecanone with methylamine in the presence of a reducing agent. This two-step, one-pot reaction first forms an intermediate imine, which is then reduced to the final secondary amine.



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Caption: Plausible synthetic workflow for N-Methylcyclodecanamine.

### Experimental Protocol (Hypothetical):

- **Reaction Setup:** To a solution of cyclodecanone (1 equivalent) in a suitable solvent such as methanol or ethanol, add methylamine (a solution in a compatible solvent, 1.1-1.5 equivalents).
- **Imine Formation:** Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the imine intermediate. The reaction progress can be monitored by techniques like TLC or GC-MS.
- **Reduction:** Cool the reaction mixture in an ice bath and add a reducing agent, such as sodium cyanoborohydride ( $\text{NaBH}_3\text{CN}$ ) or sodium triacetoxyborohydride (STAB), portion-wise (1.1-1.5 equivalents). These reagents are selective for the reduction of imines in the presence of ketones.
- **Reaction Completion and Workup:** Allow the reaction to warm to room temperature and stir for an additional 12-24 hours. Quench the reaction by the careful addition of water or a dilute

acid.

- **Extraction and Purification:** Extract the product into an organic solvent (e.g., ethyl acetate or dichloromethane). Wash the organic layer with brine, dry over an anhydrous salt (e.g.,  $\text{Na}_2\text{SO}_4$ ), and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield N-Methylcyclodecanamine.

Causality Behind Experimental Choices:

- **Solvent:** Methanol and ethanol are good choices as they are protic and can facilitate both imine formation and the subsequent reduction.
- **Reducing Agent:** Sodium cyanoborohydride and sodium triacetoxyborohydride are preferred because they are mild and chemoselective, reducing the imine much faster than the starting ketone, thus minimizing side reactions.
- **Stoichiometry:** A slight excess of methylamine and the reducing agent is used to ensure the complete conversion of the starting ketone.

## Potential Biological Activity and Applications in Drug Discovery

While there is no specific biological activity reported for N-Methylcyclodecanamine, its structural features—a large carbocyclic ring and a secondary amine—are present in various biologically active molecules. The field of medicinal chemistry often explores cyclic amines for their potential to interact with a range of biological targets.

The Role of the Cyclic Scaffold:

- Large carbocyclic rings can confer lipophilicity to a molecule, which can be advantageous for crossing biological membranes.
- The conformational flexibility of the cyclodecane ring allows it to adopt various shapes to fit into the binding pockets of proteins.

The Significance of N-Methylation:

N-methylation is a common strategy in drug design to modulate the physicochemical and pharmacological properties of a lead compound. The introduction of a methyl group on the nitrogen atom can:

- **Increase Lipophilicity:** This can enhance membrane permeability and oral bioavailability.
- **Alter Basicity:** The pKa of the amine is affected, which can influence its ionization state at physiological pH and its interactions with biological targets.
- **Improve Metabolic Stability:** N-methylation can protect the amine from certain metabolic pathways, such as oxidation by monoamine oxidases, potentially increasing the drug's half-life.
- **Modify Receptor Binding:** The added steric bulk of the methyl group can alter the binding affinity and selectivity of the molecule for its target receptor.

Given these principles, N-Methylcyclodecanamine could serve as a scaffold or a building block in the synthesis of more complex molecules with potential therapeutic applications. For instance, it could be incorporated into structures targeting G-protein coupled receptors (GPCRs), ion channels, or enzymes where a lipophilic, cyclic moiety is desired.

## Safety and Toxicology

No specific toxicological data for N-Methylcyclodecanamine is publicly available. As with any chemical compound, it should be handled with appropriate safety precautions in a laboratory setting. This includes the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

## Conclusion

N-Methylcyclodecanamine is a simple yet interesting molecule with potential for further exploration in synthetic and medicinal chemistry. While the current body of literature on this specific compound is sparse, its structural relationship to other biologically active cyclic amines and the well-understood effects of N-methylation provide a strong rationale for its investigation as a building block in drug discovery programs. The predicted spectroscopic data and the plausible synthetic route outlined in this guide offer a starting point for researchers interested in synthesizing and characterizing this compound for further study.

## References

- Cheméo. (n.d.). Cyclodecanamine, N-methyl- (CAS 80789-66-8). Retrieved from [\[Link\]](#)

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## Sources

- 1. [spectrabase.com](https://spectrabase.com) [[spectrabase.com](https://spectrabase.com)]
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